

tert-Butyl ethyl malonate safety data sheet and handling

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Compound of Interest

Compound Name: *tert-Butyl ethyl malonate*

Cat. No.: *B1266440*

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An In-depth Technical Guide to the Safe Handling of **tert-Butyl Ethyl Malonate**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory reagents is paramount. This guide provides a comprehensive overview of the safety data for **tert-Butyl ethyl malonate** (CAS No: 32864-38-3), a common reagent in organic synthesis.

Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key properties of **tert-Butyl ethyl malonate**.

Property	Value	Source
Molecular Formula	C9H16O4	[1][2][3]
Molecular Weight	188.22 g/mol	[1]
Appearance	Colorless liquid	[1][4][5]
Boiling Point	106 - 110 °C / 222.8 - 230 °F	[1]
83-85 °C / 8 mmHg	[4]	
Flash Point	87 °C / 188.6 °F (closed cup)	[1][6]
Density	0.994 g/mL at 25 °C	[4]
Refractive Index	n ₂₀ /D 1.416	[4]
Water Solubility	Immiscible	[4]
Odor	No information available	[1]

Section 2: Hazard Identification and Classification

tert-Butyl ethyl malonate is classified as a combustible liquid.[1][7] While it is not considered hazardous to health at its given concentration, proper handling is essential to mitigate risks.[1]

Hazard Classification	Statement	Source
Physical Hazard	H227: Combustible liquid	[1][7]

Signal Word: Warning[1]

Section 3: Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **tert-Butyl ethyl malonate**:

PPE Type	Specification	Source
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133.	[6]
Hand Protection	Chemical-resistant gloves.	
Skin and Body Protection	Lab coat and appropriate protective clothing to prevent skin exposure.	[6]
Respiratory Protection	Generally not required under normal use with adequate ventilation. If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[6] A dust mask type N95 (US) has also been suggested.	

Handling and Storage

- Handling:
 - Keep away from open flames, hot surfaces, and sources of ignition.[1][6]
 - Use spark-proof tools and explosion-proof equipment.[1][6]
 - Avoid contact with skin, eyes, and clothing.[1][6]
 - Avoid inhalation and ingestion.[1][6]
 - Take precautionary measures against static discharges.[1][6]

- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[6\]](#)[\[7\]](#)
 - Keep containers tightly closed.[\[1\]](#)
 - Keep away from heat, sparks, and flame.[\[1\]](#)
 - Incompatible with strong oxidizing agents.[\[6\]](#)

Section 4: Emergency Procedures

In the event of an emergency, follow these first-aid and spill response measures.

First-Aid Measures

Exposure Route	First-Aid Procedure	Source
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[1] [6]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.	[1] [6]
Inhalation	Remove to fresh air. Get medical attention if symptoms occur. If not breathing, give artificial respiration.	[1] [6]
Ingestion	Do NOT induce vomiting. Get medical attention.	[1] [6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[1\]](#)[\[6\]](#) Water mist can be used to cool closed containers.[\[1\]](#)[\[6\]](#)

- Specific Hazards: Combustible material. Containers may explode when heated.[1][6]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1][6]

Accidental Release Measures

- Ensure adequate ventilation.[2]
- Remove all sources of ignition.[1]
- Use personal protective equipment.[2]
- Absorb the spill with an inert absorbent material (e.g., sand, silica gel).[1]
- Collect the absorbed material into a suitable, closed container for disposal.[1]

Section 5: Toxicological and Ecological Information

Detailed toxicological and ecological data for **tert-Butyl ethyl malonate** is limited.

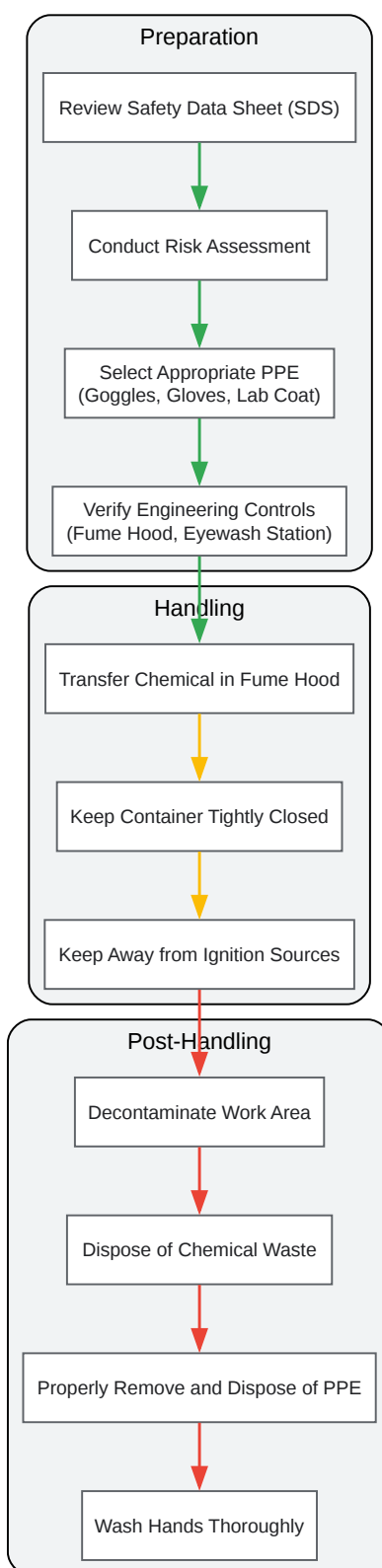
Data Point	Information	Source
Acute Toxicity	The toxicological properties have not been fully investigated.[6]	
Carcinogenicity	No information available.[6]	
Environmental Hazards	Contains no substances known to be hazardous to the environment or not degradable in wastewater treatment plants. [1]	
Persistence and Degradability	No data available.[2]	
Bioaccumulative Potential	No data available.[2]	

Section 6: Disposal Considerations

Dispose of **tert-Butyl ethyl malonate** and its container in accordance with local, regional, and national regulations.^{[1][7]} It is recommended to use a licensed disposal company.^[8]

Section 7: Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **tert-Butyl ethyl malonate** in a research setting.



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Caption: Safe handling workflow for **tert-Butyl ethyl malonate**.

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- To cite this document: BenchChem. [tert-Butyl ethyl malonate safety data sheet and handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266440#tert-butyl-ethyl-malonate-safety-data-sheet-and-handling>]

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